

JBI-802: Application Notes and Protocols for Preclinical Mouse Models

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Compound of Interest

Compound Name: *Jbi-802*

Cat. No.: *B16328611*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage and administration of **JBI-802**, a first-in-class dual inhibitor of Lysine-Specific Demethylase 1 (LSD1) and Histone Deacetylase 6 (HDAC6), in various preclinical mouse models. The following protocols are based on published preclinical data and are intended to serve as a guide for researchers investigating the therapeutic potential of **JBI-802** in oncology.

Quantitative Data Summary

The following tables summarize the dosage and administration of **JBI-802** in different mouse cancer models as reported in preclinical studies.

Table 1: **JBI-802** Dosage and Administration in Hematological Malignancy Mouse Models

Mouse Model	Cancer Type	JBI-802 Dosage	Administration Route	Dosing Schedule	Study Duration
HEL92.1.7 Xenograft	Erythroleukemia	25 mg/kg and 50 mg/kg	Oral (p.o.)	Once daily (QD)	14 days
MM1.S Xenograft	Multiple Myeloma	12.5 mg/kg	Oral (p.o.)	Once daily (QD)	13 days

Table 2: **JBI-802** Dosage and Administration in a Syngeneic Solid Tumor Mouse Model

Mouse Model	Cancer Type	JBI-802 Dosage	Administration Route	Dosing Schedule	Study Duration
CT26 Syngeneic	Colon Carcinoma	20 mg/kg	Oral (p.o.)	Not specified	14 days

Experimental Protocols

The following are detailed methodologies for the administration of **JBI-802** in key preclinical experiments.

Protocol for Erythroleukemia Xenograft Model (HEL92.1.7)

Objective: To evaluate the anti-tumor efficacy of **JBI-802** in a human erythroleukemia xenograft mouse model.

Materials:

- **JBI-802**
- Vehicle (e.g., 0.5% methylcellulose in sterile water)
- Female immunodeficient mice (e.g., NOD/SCID or similar)
- HEL92.1.7 human erythroleukemia cells

- Matrigel
- Calipers for tumor measurement
- Oral gavage needles

Procedure:

- Cell Culture: Culture HEL92.1.7 cells according to standard protocols.
- Tumor Implantation: Subcutaneously inject a suspension of HEL92.1.7 cells and Matrigel into the flank of each mouse.
- Tumor Growth Monitoring: Monitor tumor growth regularly using calipers.
- Randomization: Once tumors reach a predetermined size (e.g., ~100 mm³), randomize mice into treatment and control groups.
- Drug Preparation: Prepare **JB1-802** formulations at 25 mg/kg and 50 mg/kg in the chosen vehicle. Prepare a vehicle-only control.
- Administration: Administer **JB1-802** or vehicle orally (p.o.) once daily (QD) at the specified dosages.
- Data Collection: Measure tumor volume and body weight at regular intervals throughout the 14-day study period.
- Endpoint: At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight, biomarker analysis).

Protocol for Multiple Myeloma Xenograft Model (MM1.S)

Objective: To assess the efficacy of **JB1-802** as a monotherapy and in combination with standard-of-care agents in a human multiple myeloma xenograft model.

Materials:

- **JB1-802**

- Bortezomib (for combination therapy)
- Pomalidomide (for combination therapy)
- Appropriate vehicles for all compounds
- Female immunodeficient mice
- MM1.S human multiple myeloma cells
- Matrigel
- Calipers
- Oral gavage and injection supplies

Procedure:

- Cell Culture and Tumor Implantation: Follow similar procedures as described in Protocol 2.1, using MM1.S cells.
- Randomization: Once tumors are established, randomize mice into the following groups:
 - Vehicle control
 - **JB1-802** (12.5 mg/kg, p.o., QD)
 - Bortezomib (as per standard protocol)
 - Pomalidomide (as per standard protocol)
 - **JB1-802** + Bortezomib
 - **JB1-802** + Pomalidomide
- Drug Preparation and Administration: Prepare and administer the drugs according to the specified dosages, routes, and schedules for a duration of 13 days.

- Data Collection and Endpoint: Monitor tumor volume and body weight regularly. At the study's conclusion, perform tumor excision and analysis.

Protocol for Syngeneic Colon Carcinoma Model (CT26)

Objective: To evaluate the single-agent and combination immunotherapy efficacy of **JB1-802** in an immunocompetent mouse model of colon cancer.

Materials:

- **JB1-802**
- Anti-PD-1 or anti-PD-L1 antibody (for combination therapy)
- Appropriate vehicles
- Female BALB/c mice (or other appropriate immunocompetent strain)
- CT26 murine colon carcinoma cells
- Calipers
- Oral gavage and injection supplies

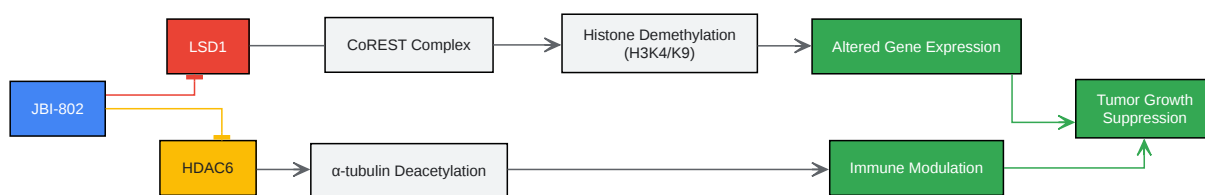
Procedure:

- Cell Culture and Tumor Implantation: Follow similar procedures as described in Protocol 2.1, using CT26 cells in immunocompetent mice.
- Randomization: Once tumors are established, randomize mice into the following groups:
 - Vehicle control
 - **JB1-802** (20 mg/kg, p.o.)
 - Anti-PD-1/PD-L1 antibody (as per standard protocol)
 - **JB1-802** + Anti-PD-1/PD-L1 antibody

- Drug Preparation and Administration: Administer the treatments for a duration of 14 days.
- Data Collection and Endpoint: Monitor tumor volume and body weight. At the end of the study, tumors and relevant immune tissues (e.g., spleen, lymph nodes) can be harvested for immunophenotyping and other analyses.

Signaling Pathways and Experimental Workflow

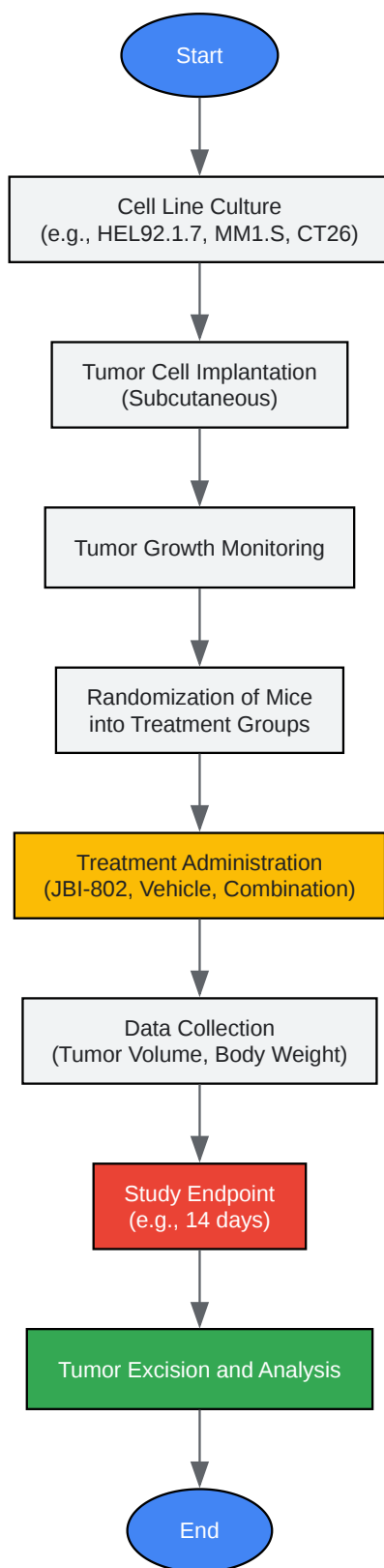
Signaling Pathway of JBI-802



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Caption: **JBI-802** dual-inhibits LSD1 and HDAC6, leading to altered gene expression and immune modulation, ultimately suppressing tumor growth.

Experimental Workflow for In Vivo Efficacy Studies



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Caption: A generalized workflow for conducting in vivo efficacy studies of **JB1-802** in mouse models.

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